

Cefcapene pivoxil hydrochloride hydrate stability aqueous solutions pH degradation

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cefcapene Pivoxil Hydrochloride Hydrate

CAS No.: 147816-24-8

Cat. No.: S523075

Get Quote

Stability Profile & Degradation Data

The table below summarizes the degradation of Cefcapene Pivoxil under various stress conditions, which is crucial for troubleshooting stability issues during experiments.

Stress Condition	Details	Degradation (%)	Key Findings
Acidic Hydrolysis [1]	0.5 mol/L HCl, 363 K, 240 min	56.4%	Highly susceptible to strong acidic conditions.
Oxidative Degradation [1]	30% H ₂ O ₂ , 343 K, 310 min	88.7%	Highly susceptible to oxidation.
Thermal Degradation (Solid) [1]	393 K, 28 days	30.9%	Moderate degradation in the solid state at high temperatures.
Thermal Degradation (Solid) [1]	373 K, 28 days	9.4%	Lower degradation at a moderately high temperature.

Stress Condition	Details	Degradation (%)	Key Findings
Radiolytic Degradation [1]	400 kGy	10.8%	Shows some resistance to radiolytic stress.
Alkaline Co-suspension [2]	With MgO, room temp, 5 hours	Significant recovery drop	Poor solubility and recovery under alkaline conditions (pH ~10); no new degradation products detected.

Troubleshooting Common Experimental Issues

Here are solutions to frequently encountered problems when working with **Cefcapene Pivoxil Hydrochloride Hydrate** in aqueous solutions:

- **Issue #1: Poor Drug Recovery or Unexpected Precipitation**
 - **Possible Cause:** The drug has **poor solubility in neutral or alkaline aqueous solutions**. This is particularly evident when the drug is co-suspended with alkaline excipients like Magnesium Oxide (MgO), which can raise the pH to around 10 [2].
 - **Solution:** Avoid preparing stock or dosing solutions in alkaline environments. If concomitant use with alkaline agents is necessary, suspend them separately and administer them independently to ensure proper absorption and tube passability [2].
- **Issue #2: Inconsistent HPLC Assay Results**
 - **Possible Cause:** The chromatographic method may not adequately separate the parent drug peak from its degradation products.
 - **Solution:** Use a **stability-indicating HPLC method** that has been validated to separate the drug from its known degradants. Refer to the validated method below [1].
- **Issue #3: Rapid Degradation in Solution**
 - **Possible Cause:** The drug is degrading due to the **pH of the solution or exposure to oxidants**. Cefcapene pivoxil is highly susceptible to hydrolysis across a range of pH values and is especially labile under oxidative stress [1].
 - **Solution:** For short-term storage, prepare solutions at a slightly acidic pH and use them immediately. Avoid exposure to oxidizing agents.

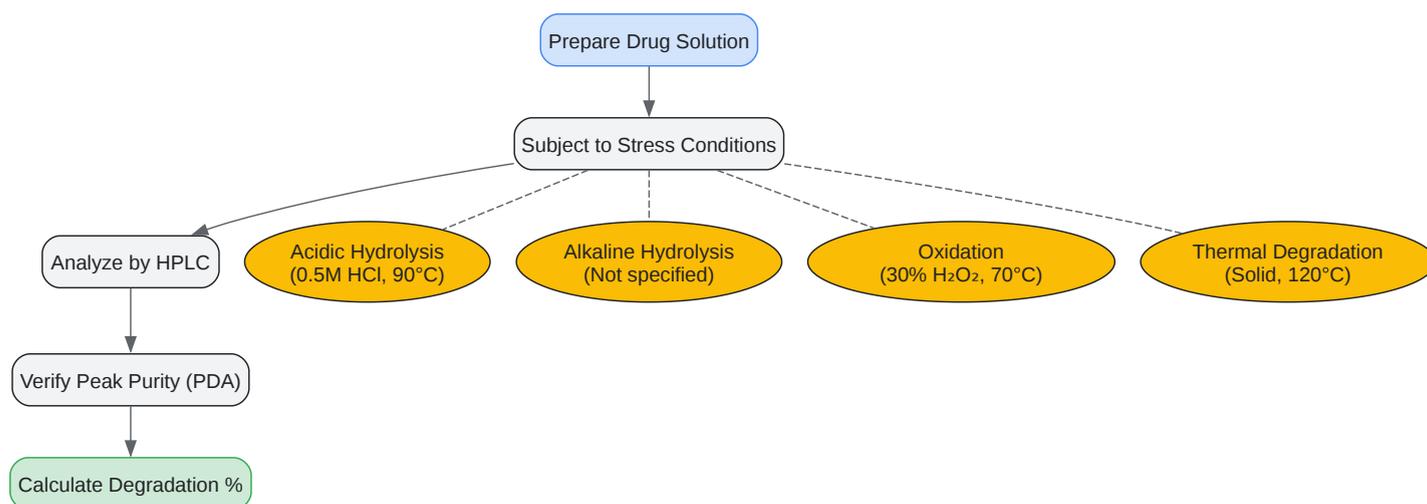
Validated Stability-Indicating HPLC Method

For reliable quantification of Cefcapene Pivoxil in the presence of its degradation products, the following isocratic RP-HPLC method has been developed and validated as per ICH guidelines [1].

Parameter	Specification
Column	Lichrospher RP-18 (250 mm × 4.6 mm, 5 μm) [1]
Mobile Phase	Acetonitrile : Mixture of Citric Acid (10 mmol L ⁻¹) and KCl (18 mmol L ⁻¹) = 45:55 (v/v) [1]
Flow Rate	1.0 mL/min [1]
Detection Wavelength	270 nm [1]
Column Temperature	30 °C [1]
Injection Volume	Not specified (Typically 10-20 μL for standard assays)
Retention Time of Cefcapene	~ 3.84 minutes [1]
Linearity	20–240 mg/L (r = 0.9992) [1]
Peak Purity	> 98.79% under all stress conditions, confirming method specificity [1]

Experimental Workflow for Forced Degradation Studies

The following diagram outlines a general workflow for conducting forced degradation studies, which are essential for validating the stability-indicating power of the HPLC method.



[Click to download full resolution via product page](#)

Key Takeaways for Researchers

- **Primary Degradation Risks:** The most significant degradation occurs under **acidic and oxidative stress** [1]. Be cautious with solvent pH and avoid contact with oxidizers.
- **Alkaline Conditions Affect Solubility:** While more resistant to alkaline degradation than acid, the drug's **solubility and recovery plummet in alkaline environments** (e.g., with MgO), which can compromise dosing accuracy [2].
- **Use Validated Methods:** For accurate stability assessment, always employ a **stability-indicating analytical method** like the one provided, which can separate the drug from its degradants [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. -Indicating HPLC Method for the Determination of Stability ... Cefcapene [pmc.ncbi.nlm.nih.gov]
2. Study on the chemical stability of β -lactam antibiotics in ... [jphcs.biomedcentral.com]

To cite this document: Smolecule. [Cefcapene pivoxil hydrochloride hydrate stability aqueous solutions pH degradation]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b523075#cefcapene-pivoxil-hydrochloride-hydrate-stability-aqueous-solutions-ph-degradation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com